

Phenelzine anesthesia management preoperative discontinuation

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Compound Focus: Phenelzine Sulfate

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FAQ: Phenelzine and Anesthesia Management

- **1. What are the primary risks if a patient on phenelzine requires surgery?** The two most critical risks are **serotonin syndrome** and **hypertensive crisis**. These can occur if phenelzine is continued, or if any doses have been taken in the 2 weeks prior to surgery, due to the irreversible nature of the enzyme inhibition [1].
- **2. Should phenelzine be discontinued before elective surgery?** This is a nuanced decision that must be made by the patient's psychiatrist and anesthesiologist. There are two valid approaches [1]:
 - **Continuing Phenelzine:** Many experts now recommend continuing MAOIs and using a "MAOI-safe" anesthetic technique, as safe alternative drugs are available. Abruptly stopping the medication carries a significant risk of **withdrawal symptoms and relapse of depression** [1].
 - **Stopping Phenelzine:** The manufacturer's advice is to stop irreversible MAOIs two weeks before surgery. If this path is chosen, it should be done gradually and overseen by the patient's psychiatrist [1].
- **3. What is the protocol for emergency surgery?** For emergency surgery, the MAOI cannot be withdrawn. The anesthesiologist **must** be informed that the patient is taking or has recently taken phenelzine. An MAOI-safe anesthetic regimen must be used [1].

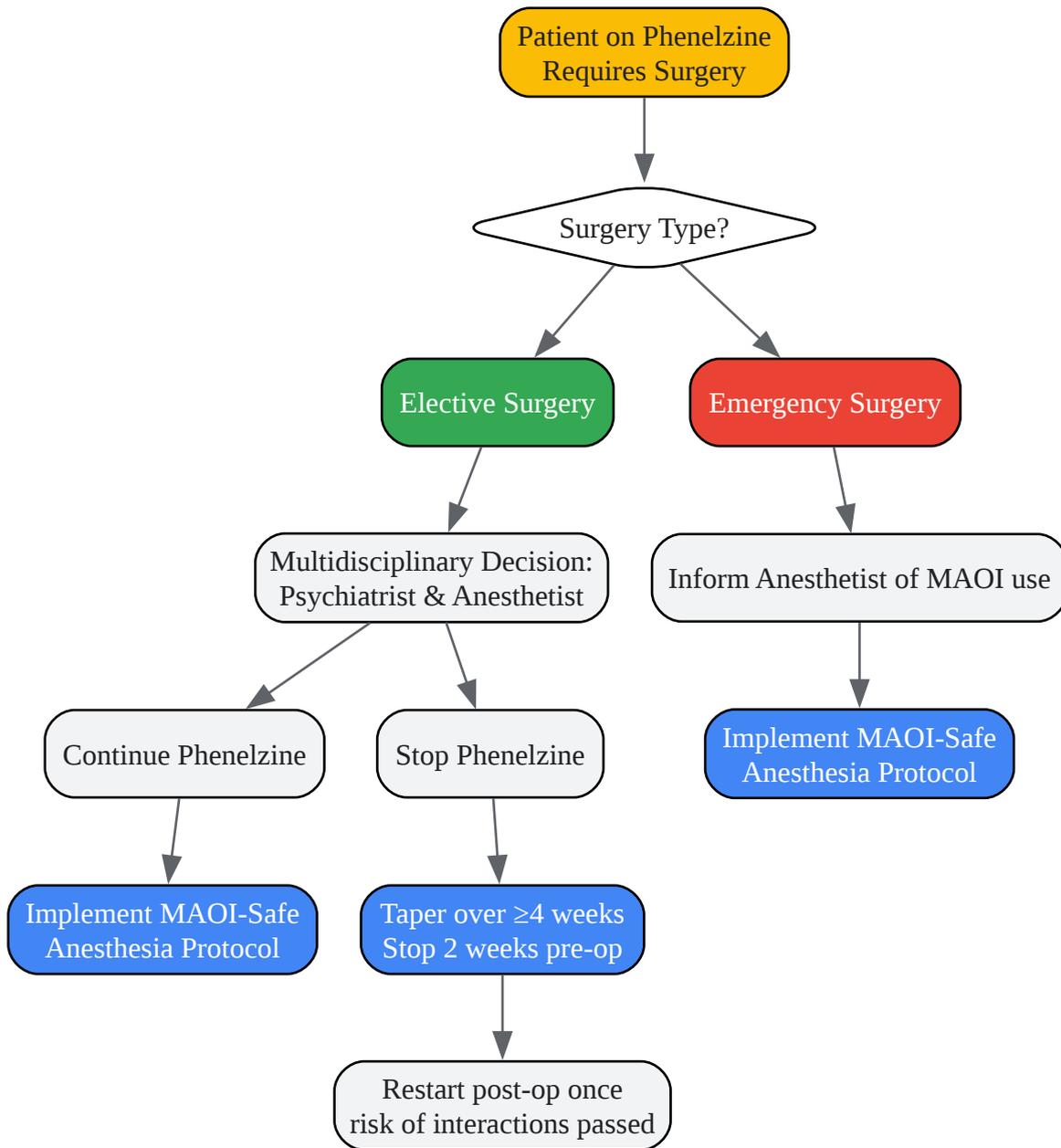
- **4. Which anesthetic agents are contraindicated or require caution?** The table below summarizes the key interactions with common perioperative agents.

Drug Category	Agent	Recommendation / Precaution	Primary Rationale
Opioids	Pethidine (Meperidine)	Contraindicated [1] [2]	High risk of serotonin syndrome [1].
	Tramadol, Dextromethorphan, Methadone, Fentanyl, Tapentadol	Avoid [1]	Potential to cause serotonin syndrome [1].
	Morphine	Use with caution; preferred strong opioid. Start with 1/3 to 1/2 normal dose [1].	Risk of respiratory depression; less serotonergic activity [1].
Sympathomimetics	Indirect-acting (Ephedrine, Metaraminol)	Contraindicated [1]	High risk of hypertensive crisis [1].
	Direct-acting (Epinephrine, Norepinephrine, Phenylephrine)	Use with caution; effect is intensified & prolonged. Titrate dose carefully [1].	Receptor hypersensitivity [1].
	Dopamine	Reduce initial dose to 1/10 normal [1].	Intensified and prolonged effect [1].
Other Anesthetic Agents	Ketamine	Avoid [1]	Potential for sympathetic stimulation and hypertension [1] [2].
	Suxamethonium (Succinylcholine)	Avoid [1]	Phenelzine decreases plasma cholinesterase, prolonging paralysis [1].

Drug Category	Agent	Recommendation / Precaution	Primary Rationale
	Local Anesthetics with Vasoconstrictors	Not recommended [1]	Potential of pressor effect [1].
Other Common Meds	5-HT3 Antagonists (Ondansetron, Granisetron)	Monitor for Serotonin Syndrome [1]	Increased serotonergic activity [1].
	Nefopam	Contraindicated [1]	Sympathomimetic activity may cause hypertensive crisis [1].

Experimental Protocols & Workflows

For research and development purposes, the following workflow diagrams the decision-making process for managing phenelzine in a surgical context.

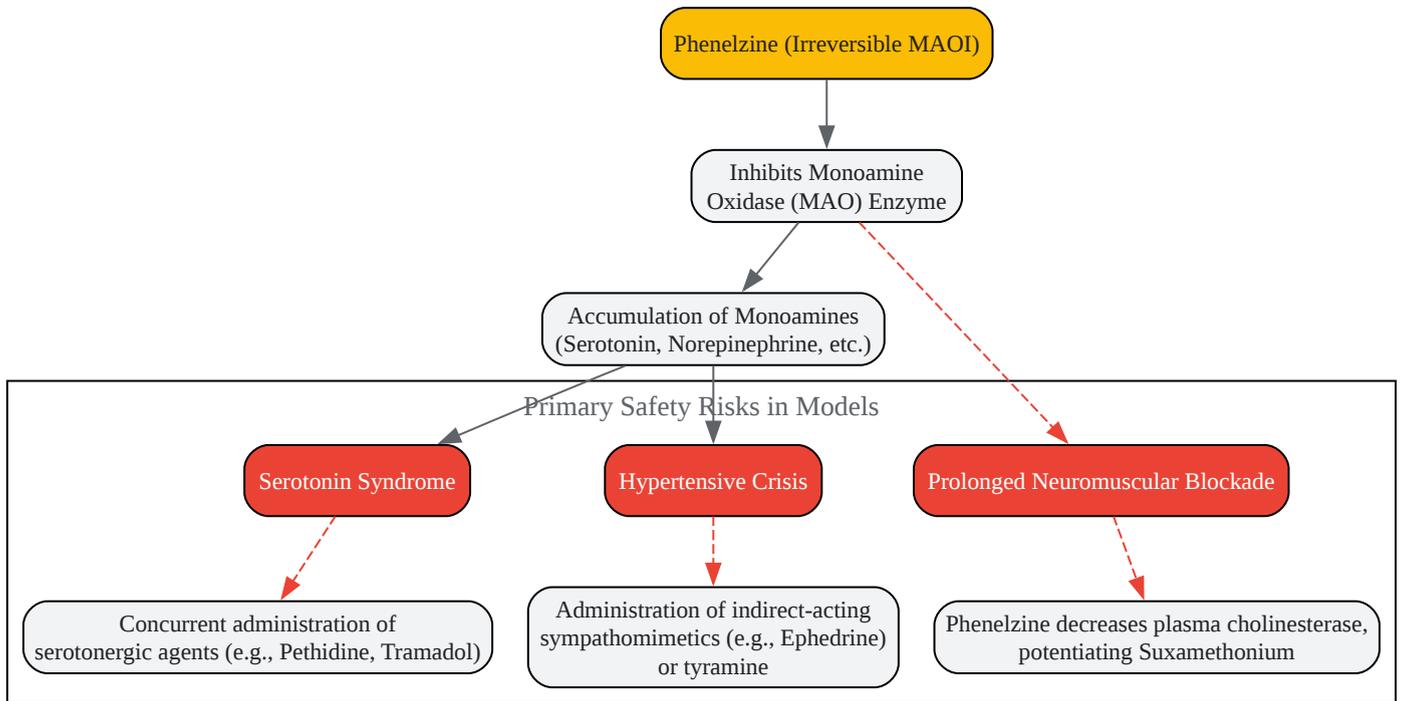


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Perioperative Phenezine Management Workflow

Key Pharmacological Considerations for Research Models

When designing experiments or safety protocols, the following mechanisms are critical to model.



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Phenzine Mechanism and Key Risk Pathways

Summary

Successfully navigating the perioperative period for a patient on phenzine requires a proactive, collaborative strategy. The core principle is to **either continue the drug with a meticulously planned, MAOI-safe anesthetic regimen or to discontinue it gradually under psychiatric supervision well in advance of surgery**. Emergency situations mandate communication and the use of safe drug alternatives to prevent life-threatening complications like serotonin syndrome and hypertensive crisis.

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References

1. Phenezine - UKCPA - Handbook of Perioperative Medicines [periop-handbook.ukclinicalpharmacy.org]
2. Anesthetic Considerations for Patients on Psychotropic Drug ... [pmc.ncbi.nlm.nih.gov]

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